

Technical Guide: Eicosane, 1-iodo-

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Compound of Interest

Compound Name: Eicosane, 1-iodo-

Cat. No.: B15351159

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Eicosane, 1-iodo-**, a long-chain alkyl iodide. The information presented herein is intended to support research and development activities by providing key data, experimental methodologies, and a visualization of its chemical utility.

Core Compound Data: Eicosane, 1-iodo-

Eicosane, 1-iodo-, also known as 1-iodoeicosane, is a saturated long-chain alkyl halide. Its chemical structure consists of a twenty-carbon chain with an iodine atom at the terminal position.

CAS Number: 34994-81-5[1][2][3][4]

The physicochemical properties of **Eicosane, 1-iodo-** are summarized in the table below. This data is essential for designing experimental conditions, including solvent selection and purification methods.

Property	Value	Source
Molecular Formula	C ₂₀ H ₄₁ I	[1] [2] [5]
Molecular Weight	408.44 g/mol	[1] [2] [3] [5]
Melting Point	41.45 °C	[2]
Boiling Point	391.28 °C (rough estimate)	[2]
Density	1.0758 g/cm ³ (rough estimate)	[2]
Refractive Index	1.4716 (estimate)	[2]
LogP	8.46310	[2]

Synthesis and Reactivity

Eicosane, 1-iodo- is a valuable intermediate in organic synthesis, primarily utilized for introducing the long eicosanyl chain into other molecules. The carbon-iodine bond is relatively weak, making the iodide a good leaving group in nucleophilic substitution reactions.

Experimental Protocol: Synthesis via Finkelstein Reaction

A common and efficient method for the synthesis of 1-iodoalkanes is the Finkelstein reaction. This reaction involves the treatment of an alkyl chloride or bromide with an excess of sodium iodide in acetone. The reaction is driven to completion by the precipitation of the less soluble sodium chloride or bromide in acetone.

Materials:

- 1-Bromoeicosane (or 1-chloroeicosane)
- Sodium iodide (NaI)
- Acetone (anhydrous)
- Diatomaceous earth

- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter paper
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 1-bromoeicosane (1 equivalent) and anhydrous acetone.
- Add sodium iodide (1.5 equivalents) to the stirred solution.
- Heat the reaction mixture to reflux and maintain for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After completion, allow the mixture to cool to room temperature.
- Filter the reaction mixture through a pad of diatomaceous earth to remove the precipitated sodium bromide.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the acetone.
- Dissolve the residue in a suitable organic solvent such as diethyl ether or ethyl acetate.

- Wash the organic layer sequentially with 5% sodium thiosulfate solution to remove any unreacted iodine, followed by water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude 1-iodoeicosane.
- The product can be further purified by recrystallization or column chromatography if necessary.

Reactivity: Nucleophilic Substitution

1-Iodoeicosane is an excellent substrate for S_N2 reactions, where a nucleophile displaces the iodide ion. This allows for the introduction of the $C_{20}H_{41}$ alkyl chain onto various functional groups.

General Reaction Scheme: $C_{20}H_{41}I + Nu^- \rightarrow C_{20}H_{41}Nu + I^-$

Where Nu^- can be a variety of nucleophiles such as $-OH$, $-OR$, $-CN$, $-NH_2$, etc.

Potential Applications in Research and Development

While specific signaling pathways involving 1-iodoeicosane are not well-documented, long-chain alkyl compounds are known to play roles in various biological contexts. The long alkyl chain imparts significant lipophilicity, which can be exploited in drug design to enhance membrane permeability or target lipid-rich environments. Some studies have suggested that the length of alkyl chains can influence the antibacterial activity of certain compounds.

Visualizations

Synthesis Workflow: Finkelstein Reaction

The following diagram illustrates the workflow for the synthesis of 1-iodoeicosane using the Finkelstein reaction.

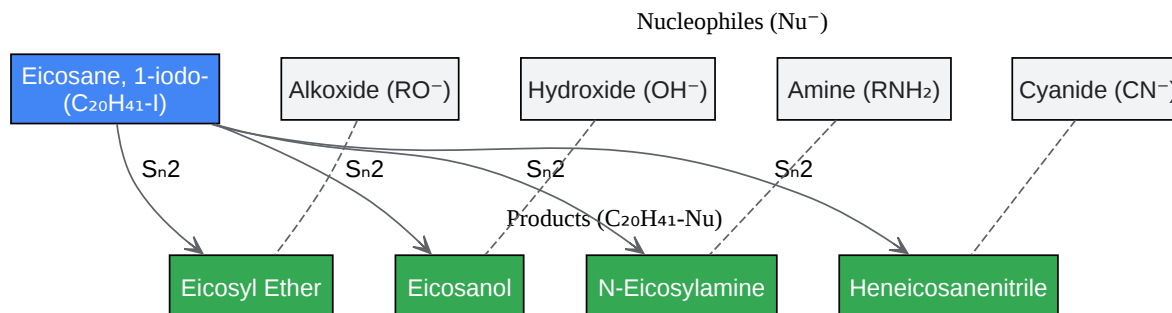


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Caption: Workflow for the synthesis of 1-Iodoeicosane.

Role in Nucleophilic Substitution Reactions

This diagram illustrates the role of 1-iodoeicosane as an electrophile in nucleophilic substitution reactions, leading to the formation of various derivatives.



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